

# 5-Bromoisophthalic Acid: A Technical Guide for Materials Chemistry

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## Compound of Interest

Compound Name: 5-Bromoisophthalic acid

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## Introduction

**5-Bromoisophthalic acid** is a substituted aromatic dicarboxylic acid that has garnered significant interest in the field of materials chemistry. Its rigid structure, combined with the presence of two carboxylate groups and a bromine atom, makes it a versatile building block, or "linker," for the synthesis of novel materials.[1] Specifically, it is a key intermediate for creating coordination polymers and metal-organic frameworks (MOFs).[2][3] The bromine substituent provides a site for post-synthetic modification and can also influence the resulting material's electronic properties and steric interactions, allowing for fine-tuning of the final structure and function.[4] This guide provides a comprehensive overview of the properties, synthesis, and applications of **5-bromoisophthalic acid** for professionals in materials science and drug development.

## Core Properties of 5-Bromoisophthalic Acid

A summary of the key quantitative data for **5-bromoisophthalic acid** is presented below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrO <sub>4</sub>
Molecular Weight	245.03 g/mol [3][5][6][7]
Melting Point	270-275 °C[3][8]
Appearance	White solid[2]
Solubility	Insoluble in water[2]
CAS Number	23351-91-9[3][5][6][8]
IUPAC Name	5-bromobenzene-1,3-dicarboxylic acid[5][6]

## Experimental Protocols

Detailed methodologies for the synthesis of **5-bromoisophthalic acid** and its application in the formation of coordination polymers are outlined below.

### Synthesis of 5-Bromoisophthalic Acid

There are two primary methods for the synthesis of **5-bromoisophthalic acid**, differing in their brominating agents and reaction conditions.

#### Method 1: Bromination using N-Bromosuccinimide (NBS)

This method provides a straightforward approach to the synthesis of **5-bromoisophthalic acid**.

- Reactants:
  - Isophthalic acid
  - Concentrated sulfuric acid (98%)
  - N-bromosuccinimide (NBS)
  - Hexane
  - Ethyl acetate

- Procedure:
  - In a 100 mL round-bottomed flask, dissolve 10 g (60 mmol) of isophthalic acid in 60 mL of concentrated sulfuric acid with stirring until the solution is clear.[\[2\]](#)
  - In an oil bath heated to 60 °C, add 12.8 g (72 mmol) of N-bromosuccinimide in batches over a period of 10 minutes.[\[2\]](#)
  - Stir the reaction mixture at 60 °C overnight.[\[2\]](#)
  - After the reaction is complete, cool the mixture to room temperature.[\[2\]](#)
  - Quench the reaction by carefully adding the mixture to a water/ice mixture, which will cause the product to precipitate.[\[2\]](#)
  - Collect the precipitate by filtration and wash it with hexane (2 x 60 mL).[\[2\]](#)
  - Dry the solid product in a vacuum oven.[\[2\]](#)
  - For further purification, recrystallize the crude product from ethyl acetate to yield **5-bromoisophthalic acid** as a white solid.[\[2\]](#)

#### Method 2: Bromination using Bromine in Fuming Sulfuric Acid

This industrial method allows for high selectivity and yield by using bromine in a sulfur trioxide-containing solvent.[\[1\]](#)[\[4\]](#)[\[9\]](#)

- Reactants:
  - Dimethyl isophthalate
  - Fuming sulfuric acid (10 wt%)
  - Bromine
  - Methanol
  - Sulfuric acid (for esterification)

- Procedure:
  - Charge a 100 mL pressure-sealable glass tube with 9.70 g (50 mmol) of dimethyl isophthalate, 30.00 g of 10 wt% fuming sulfuric acid, and 10.40 g (100 mmol) of bromine. [\[10\]](#)
  - Stir the contents at 120 °C for 7 hours.[\[10\]](#)
  - After the reaction, cool the tube to room temperature.[\[10\]](#)
  - Pour the contents into a beaker containing ice water to precipitate the solid crude **5-bromoisophthalic acid**.[\[10\]](#)
  - To purify, the crude acid can be converted to its dimethyl ester. Heat and stir the crude product with 65.50 g (2.04 mol) of methanol and 1.75 g of sulfuric acid in an autoclave at 120°C.[\[9\]](#)
  - The resulting dimethyl 5-bromoisophthalate can then be purified by rectification (distillation under reduced pressure).[\[1\]](#)[\[9\]](#)

## Synthesis of a Metal-Organic Framework (MOF) using 5-Bromoisophthalic Acid

**5-Bromoisophthalic acid** is a common linker in the synthesis of coordination polymers, including MOFs, often through hydrothermal or solvothermal methods.[\[4\]](#)[\[8\]](#) The following is a general protocol for the synthesis of a lanthanide-based MOF.

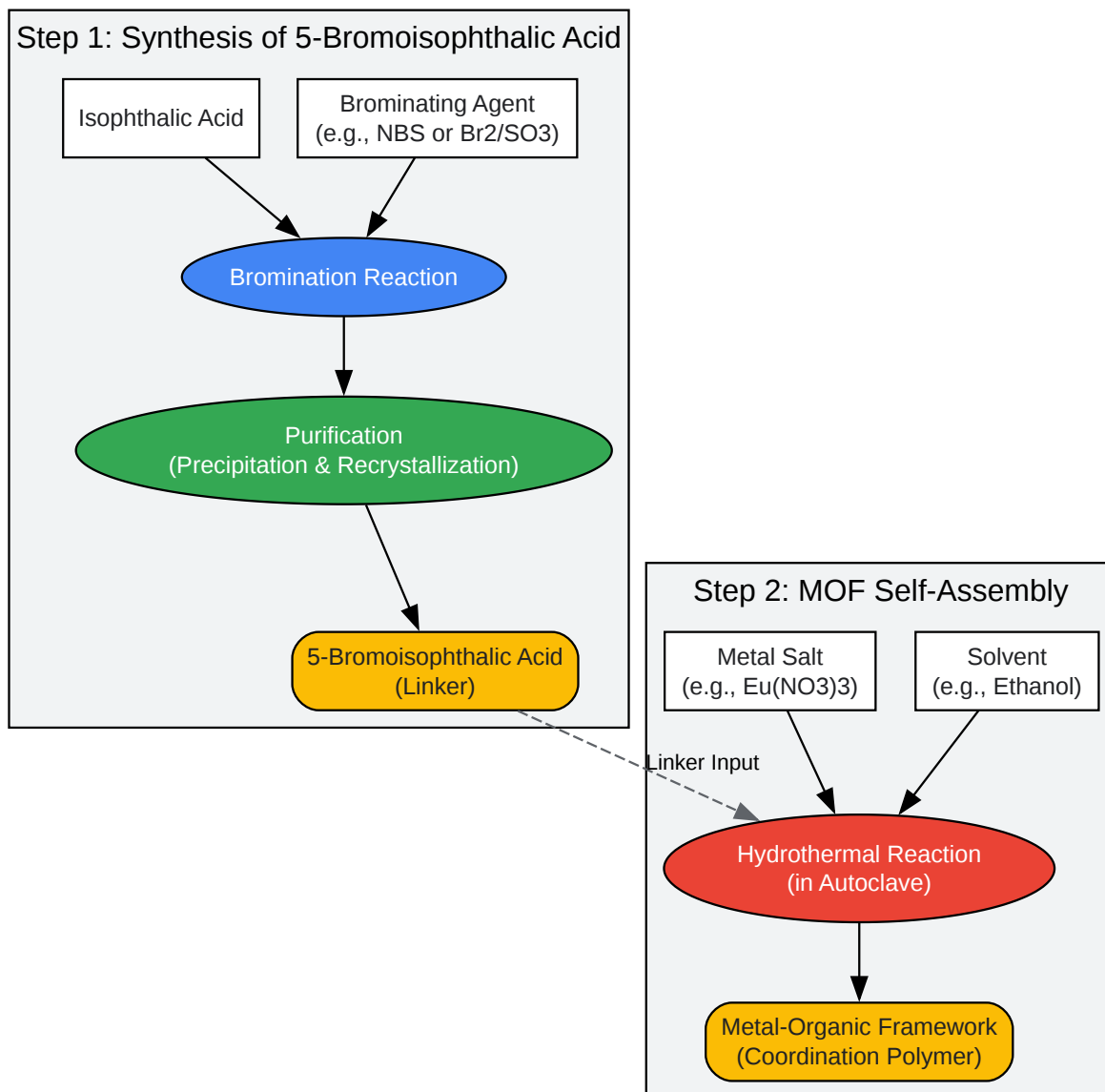
- Reactants:
  - **5-Bromoisophthalic acid** (H<sub>2</sub>BIPA)
  - A metal salt (e.g., Europium(III) nitrate hexahydrate, Eu(NO<sub>3</sub>)<sub>3</sub>·6H<sub>2</sub>O)
  - A solvent (e.g., ethanol)
- Procedure:
  - The self-assembly is typically carried out under hydrothermal conditions.[\[4\]](#)

- A mixture of **5-bromoisophthalic acid** and the metal salt (e.g.,  $\text{Eu}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ ) is prepared in a suitable solvent such as ethanol.[4]
- The mixture is sealed in a Teflon-lined stainless steel autoclave.
- The autoclave is heated to a specific temperature (e.g., 100-180 °C) for a period ranging from hours to several days.
- After the reaction, the autoclave is cooled slowly to room temperature, allowing for the formation of crystals.
- The resulting crystalline product is collected by filtration, washed with the solvent, and dried.

## Logical Workflow and Visualization

The synthesis of functional materials using **5-bromoisophthalic acid** can be visualized as a two-stage process: the initial synthesis of the linker itself, followed by its use in the self-assembly of a metal-organic framework.

## Workflow for MOF Synthesis using 5-Bromoisophthalic Acid



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Caption: Synthesis workflow for a Metal-Organic Framework.

## Applications in Materials Chemistry

**5-Bromoisophthalic acid** is primarily used as a reactant in the preparation of various coordination polymers.[3] These materials are constructed from metal ions or clusters linked together by organic molecules, in this case, the 5-bromoisophthalate dianion. The specific properties of the resulting material depend on the choice of metal and the reaction conditions.

Examples of its applications include the preparation of:

- Manganese(II), nickel(II), and cobalt(II) bromoisophthalate coordination polymers.[3]
- Copper bromoisophthalate coordination polymers.[3]
- Hydrothermally prepared zinc and cadmium bromoisophthalate polymeric complexes.[3]
- Three-dimensional coordination polymers with lanthanide metals like Europium, which can exhibit interesting photoluminescent properties.[4]

The development of these materials is crucial for potential applications in areas such as gas storage, catalysis, chemical sensing, and drug delivery. The bromine atom on the isophthalic acid backbone offers a handle for post-synthetic modification, allowing for the introduction of further functionality into the final MOF structure.

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